

"Glutamine sodium" chemical structure and properties

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An In-depth Technical Guide to Sodium L-Glutamate

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological significance, and relevant experimental protocols for Sodium L-Glutamate. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Identity and Structure

Sodium L-glutamate, commonly known as monosodium glutamate (MSG), is the sodium salt of the naturally occurring L-form of glutamic acid, a non-essential amino acid.[1][2] It is commercially produced through the fermentation of carbohydrates, such as sugar beet molasses or sugar cane.[1][3] The solid form is typically available as the monohydrate, which is a white, odorless, crystalline powder.[4][5] In solution, it dissociates into sodium cations (Na+) and glutamate anions.[5]

The chemical structure of Sodium L-glutamate is characterized by a central alpha-carbon bonded to an amino group, a carboxyl group, and a side chain containing a second carboxyl group. The sodium salt forms at one of these carboxyl groups.

Molecular Formula: C5H8NNaO4 (anhydrous)[6][7], C5H8NNaO4·H2O (monohydrate)[8][9]

Structure:



- SMILES: C(CC(=0)[O-])--INVALID-LINK--[O-])N.[Na+][6]
- InChl: InChl=1S/C5H9NO4.Na/c6-3(5(9)10)1-2-4(7)8;/h3H,1-2,6H2,(H,7,8)(H,9,10);/q;+1/p-1/t3-;/m0./s1[6]

Physicochemical Properties

The physicochemical properties of Sodium L-glutamate are summarized in the tables below. It is known for its high solubility in water and its characteristic "umami" taste, which makes it a widely used flavor enhancer.[1][3][10]

Identifiers and General Properties

Property	Value "	Reference(s)
CAS Number	142-47-2 (anhydrous), 6106- 04-3 (monohydrate)	[7][8]
Molecular Weight	169.11 g/mol (anhydrous), 187.13 g/mol (monohydrate)	[6][7][8][9]
Appearance	White, odorless, free-flowing crystals or crystalline powder	[1][3][10]
Taste	Meat-like, "umami"	[1][3]
pH (50 g/L solution)	6.7 - 7.2	

Solubility and Thermal Properties



Property	Value	Reference(s)
Melting Point	232 °C (decomposes)	[3][11]
Water Solubility	Freely soluble; >10 g/100 mL at 20 °C; 73.9 g/100 mL at 25 °C	[1][3][10][11]
Ethanol Solubility	Sparingly soluble	[1][3][12]
Organic Solvent Solubility	Insoluble in common organic solvents (e.g., ether)	[5]
Stability	Stable under recommended storage conditions (cool, dark place)	[13][14][15]

Experimental Protocols

This section details the methodologies for determining key physicochemical properties of Sodium L-glutamate.

Determination of Purity (Nonaqueous Titration)

Nonaqueous titration is a common method for assaying the purity of substances that are weak acids or bases in aqueous solutions.

- Principle: The amino group of Sodium L-glutamate is weakly basic. In a non-aqueous solvent like glacial acetic acid, its basicity is enhanced, allowing for titration with a strong acid, such as perchloric acid.
- Apparatus: Burette, beaker, magnetic stirrer, potentiometer or visual indicator.
- · Reagents:
 - Glacial Acetic Acid (anhydrous)
 - Perchloric Acid (0.1 N in glacial acetic acid)
 - Crystal Violet indicator





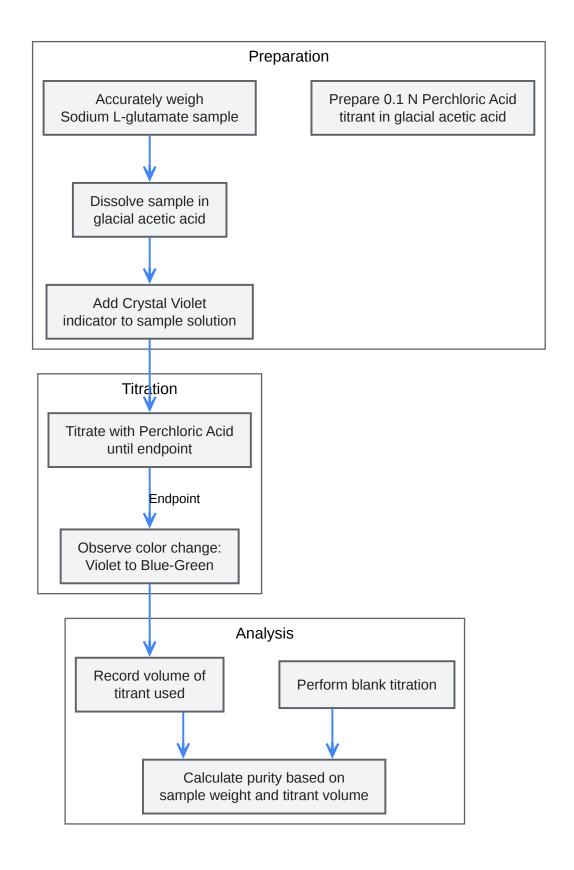


· Methodology:

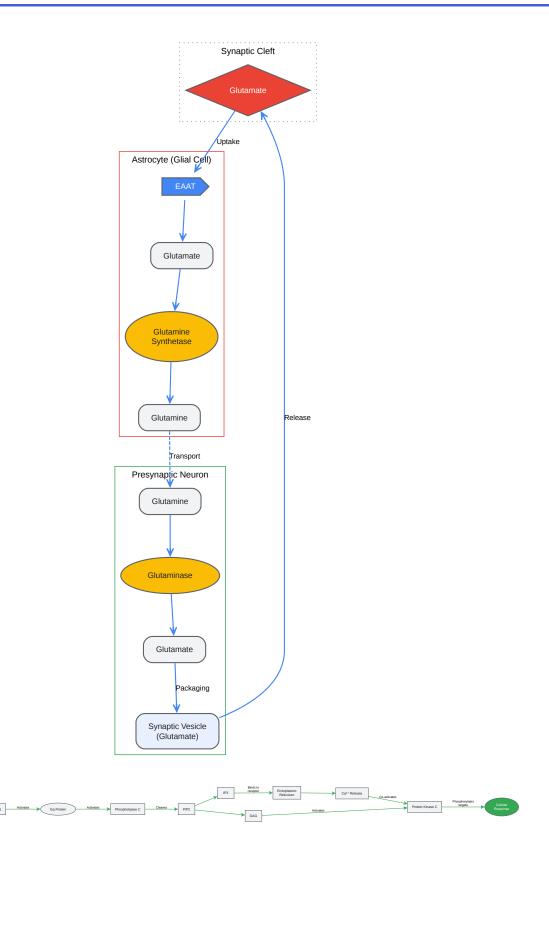
- Accurately weigh a sample of Sodium L-glutamate and dissolve it in glacial acetic acid.
- Add a few drops of Crystal Violet indicator. The solution will appear violet.
- Titrate the solution with 0.1 N perchloric acid until the endpoint is reached, indicated by a color change from violet to blue-green.
- A blank titration is performed under the same conditions to account for any impurities in the solvent.
- The purity is calculated based on the volume of titrant consumed by the sample.

The workflow for this protocol is visualized in the diagram below.











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